

# environmental persistence octyltin butyltin compounds

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## Compound Focus: Octyltin trichloride

CAS No.: 3091-25-6

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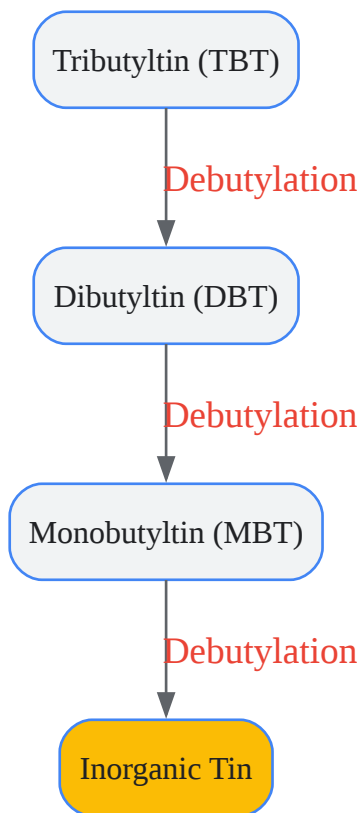
## Environmental Persistence and Risk Comparison

The table below summarizes key experimental data on the environmental persistence and ecotoxicological risk of butyltin and octyltin compounds.

Compound	Primary Degradation Pathway	Half-life in Water (Aerobic)	Half-life in Sediment (Aerobic)	PEC/PNEC Ratio (Risk Quotient) [1]	Key Metabolites
<b>Butyltins</b> (e.g., TBT, DBT, MBT)	Sequential debutylation [2], Biodegradation, Photolysis [3]	4 - 14 days (for TBT) [2]	1 - 2 years (for TBT) [1]	DBT: 1.3 - 2.3 (Hazardous)	Dibutyltin (DBT), Monobutyltin (MBT), Inorganic Tin [2]
<b>Octyltins</b> (e.g., MOT, DOT)	Dealkylation (degradation) [1]	Data Limited	Data Limited	DOT: 3.3 - 33 (Hazardous)	Monooctyltin (MOT), Inorganic Tin
<b>Methyltins</b> (e.g., DMT)	Biodegradation, Photolysis [3]	2 - 17 days [1]	Data Limited	DMT: 0.019 - 0.19 (Not Hazardous)	Monomethyltin (MMT), Inorganic Tin

> **PEC/PNEC Explanation:** A PEC/PNEC ratio (Predicted Environmental Concentration/Predicted No-Effect Concentration) greater than 1 indicates a potential risk to the environment [1].

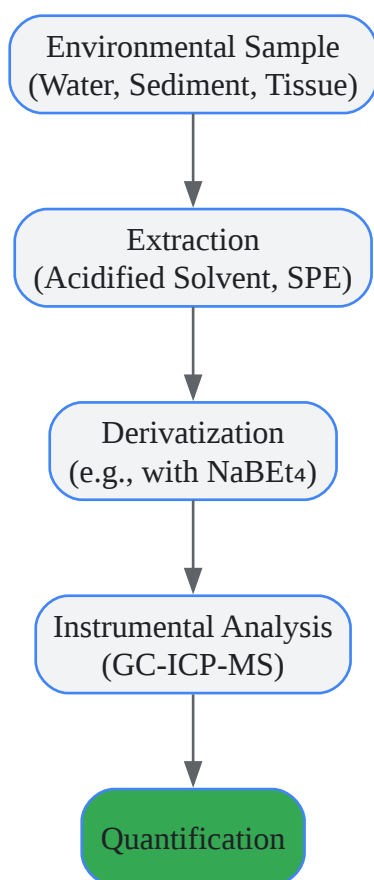
The degradation of tributyltin (TBT) follows a **sequential debutylation pathway**, breaking down into less toxic compounds step-by-step [2]. This process is common to many organotin compounds.



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## Analytical Methods for Determination

Accurate measurement of these compounds in environmental samples is complex and requires sophisticated instrumentation. The general workflow involves extraction, derivatization, separation, and detection [4] [5] [6].



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The table below compares two validated experimental protocols for determining organotin compounds in different environmental matrices.

Protocol Aspect	Method for PVC Products [4]	Method for Landfill Leachates & Seafood [5] [6]
Sample Type	Poly(vinyl chloride) products	Landfill leachates, seafood (fish, crustaceans, mollusks)
Extraction	Dissolution in THF, hydrolysis with HCl	Acidified methanol extraction, Solid-Phase Extraction (SPE) cleanup
Derivatization	NaBEt <sub>4</sub> in acetate buffer (pH 4.5, 50°C)	NaBEt <sub>4</sub> or NaBPr <sub>4</sub> with Tris-citrate buffer (pH 6.0)

Protocol Aspect	Method for PVC Products [4]	Method for Landfill Leachates & Seafood [5] [6]
Separation & Detection	GC-FPD (Gas Chromatography-Flame Photometric Detection)	GC-ICP-MS (Gas Chromatography-Inductively Coupled Plasma Mass Spectrometry)
Key Performance Metrics	LOQ: 0.3-1.0 ng Sn mL <sup>-1</sup> ; Recovery: >80-90%	LOD: <0.25 µg Sn kg <sup>-1</sup> (seafood); Recovery: 70-120%; RSD: <10%

## Environmental Occurrence and Sources

- **Butyltins:** Found in water and sediments, particularly near harbors, often as degradation products from the historical use of **tributyltin (TBT) in antifouling paints** [3] [1]. They can also leach from PVC products like pipes [3].
- **Octyltins:** Primarily enter the environment through their use as **stabilizers in PVC products** and have been detected in sewage sludge [1]. They are less frequently reported in open waters compared to butyltins.
- **General Pathways:** Organotin compounds can enter the environment from **industrial production, leaching from consumer products, and landfill leachates** [3] [5]. In landfills, they can be released from discarded products or formed through microbial transformations [5].

## Overall Conclusion

- **Butyltins**, particularly **dibutyltin (DBT)**, present a clear and demonstrated hazard to the aquatic environment based on current risk quotients [1]. Their environmental persistence, especially in sediments, is a key concern.
- **Octyltins**, specifically **dioctyltin (DOT)**, also show a **potential high risk** to aquatic ecosystems, though the dataset is more limited [1]. The higher molecular weight of octyltins may influence their partitioning and degradation behavior compared to butyltins.
- **Methyltins** appear to pose a lower environmental risk based on current assessments [1].

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